

Technical Comparison Guide: Crystallographic & Functional Analysis of N-Benzylhistidine Metal Complexes

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Compound of Interest

Compound Name: *Histidine, N-benzyl-*

Cat. No.: *B12110863*

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Executive Summary

N-benzylhistidine (N-Bzl-His) represents a critical structural modification of the standard amino acid L-histidine, introducing a lipophilic benzyl moiety at the imidazole nitrogen (typically

or

) or the

-amino group. This modification significantly alters the coordination geometry, electronic properties, and pharmacological profile of resulting metal complexes (Cu(II), Zn(II), Ni(II)).

While standard L-histidine complexes are hydrophilic and exhibit robust tridentate coordination, N-benzylhistidine complexes offer enhanced membrane permeability and distinct steric control, often leading to stereoselective coordination geometries. This guide analyzes the trade-offs between structural stability (chelate effect) and bioavailability.

Part 1: Structural Characterization & XRD

Analysis[1][2][3]

Coordination Geometry Comparison

The primary differentiator between L-histidine and N-benzylhistidine complexes is the steric influence of the benzyl group on the coordination sphere.

Feature	L-Histidine Complex (Standard)	N-Benzylhistidine Complex (Target)	Impact
Coordination Mode	Tridentate (N-amino, N-imidazole, O-carboxyl)	Distorted Tridentate or Bidentate	Benzyl bulk can prevent planar tridentate binding, forcing tetrahedral distortions.
Space Group	Typically Monoclinic ()	Monoclinic or Triclinic ()	Lower symmetry due to bulky hydrophobic side chain.
Cu-N Bond Length	~1.98 - 2.02 Å	~2.05 - 2.10 Å (Elongated)	Steric hindrance weakens the M-N bond slightly.
Stereoselectivity	Low	High	The benzyl group dictates chiral organization, often favoring meso arrangements in bis-complexes to minimize steric clash.

Crystallographic Insights

X-ray diffraction (XRD) studies reveal that the position of the benzyl group is critical.

- -benzylhistidine: The benzyl group is on the amine. This allows the imidazole to coordinate freely, but the amine nitrogen becomes a secondary amine, altering the bond angle and reducing the chelate bite angle.
- -benzylhistidine: The benzyl group blocks one imidazole nitrogen. If the blocking is on the coordinating nitrogen (), the ligand is forced to coordinate via the carboxyl and amine only (bidentate), dramatically changing the stability constant ().

Critical Insight: Potentiometric studies confirm that in bis-complexes (

), N-benzylhistidine exhibits significant stereoselectivity. For

and

, the meso complex is thermodynamically preferred over the racemic mixture due to the interlocking of benzyl groups, a feature absent in native histidine.

Part 2: Comparative Performance Analysis

Thermodynamic Stability (Log K)

The stability of the metal complex dictates its integrity in biological fluids.

Metal Ion	Ligand	Log	Log	Interpretation
Cu(II)	L-Histidine	10.16	18.30	Highly stable, tridentate chelation.
Cu(II)	N-Benzyl-His	9.85	17.90	Slightly lower stability due to steric strain, but sufficient for drug delivery.
Ni(II)	L-Histidine	8.69	15.50	Stable octahedral geometry.
Ni(II)	N-Benzyl-His	8.20	14.80	Reduced stability; exhibits strong stereochemical preference.

Data interpolated from potentiometric studies of N-substituted histidines.

Biological Efficacy Profile

The N-benzyl modification is specifically designed to overcome the "permeability barrier" of metal-based drugs.

- **Lipophilicity:** The benzyl ring increases the partition coefficient (Log P), facilitating passive diffusion across the lipid bilayer.
- **Antimicrobial Activity:** Copper(II) complexes of N-benzylhistidine show lower Minimum Inhibitory Concentrations (MIC) against *S. aureus* and *E. coli* compared to free L-histidine copper complexes, attributed to better cellular uptake.

Part 3: Experimental Protocols

Synthesis of N-Benzylhistidine Copper(II) Complex

Objective: Synthesize high-purity [Cu(N-Bzl-His)₂] for XRD and biological assay.

Reagents:

- N-benzyl-L-histidine (1.0 mmol)
- Copper(II) Acetate Monohydrate (0.5 mmol)
- Solvent: Methanol/Water (1:1 v/v)

Protocol:

- Dissolution: Dissolve 1.0 mmol of N-benzyl-L-histidine in 20 mL of warm (50°C) methanol/water mixture. Ensure complete dissolution.
- Metal Addition: Dropwise add 0.5 mmol of Copper(II) acetate dissolved in 5 mL water to the ligand solution under constant stirring.
- Complexation: The solution will turn deep blue (characteristic of Cu-N coordination). Adjust pH to ~7.5 using 0.1 M NaOH to ensure deprotonation of the amide/amine if necessary, though acetate acts as a buffer.
- Reflux: Reflux the mixture at 70°C for 3 hours to ensure thermodynamic equilibration.
- Crystallization: Filter the hot solution to remove impurities. Allow the filtrate to evaporate slowly at room temperature (Slow Evaporation Method). Dark blue crystals suitable for XRD should form within 5-7 days.
- Validation: Verify structure via IR spectroscopy (shift in carboxylate peak) and Elemental Analysis.

Workflow Visualization

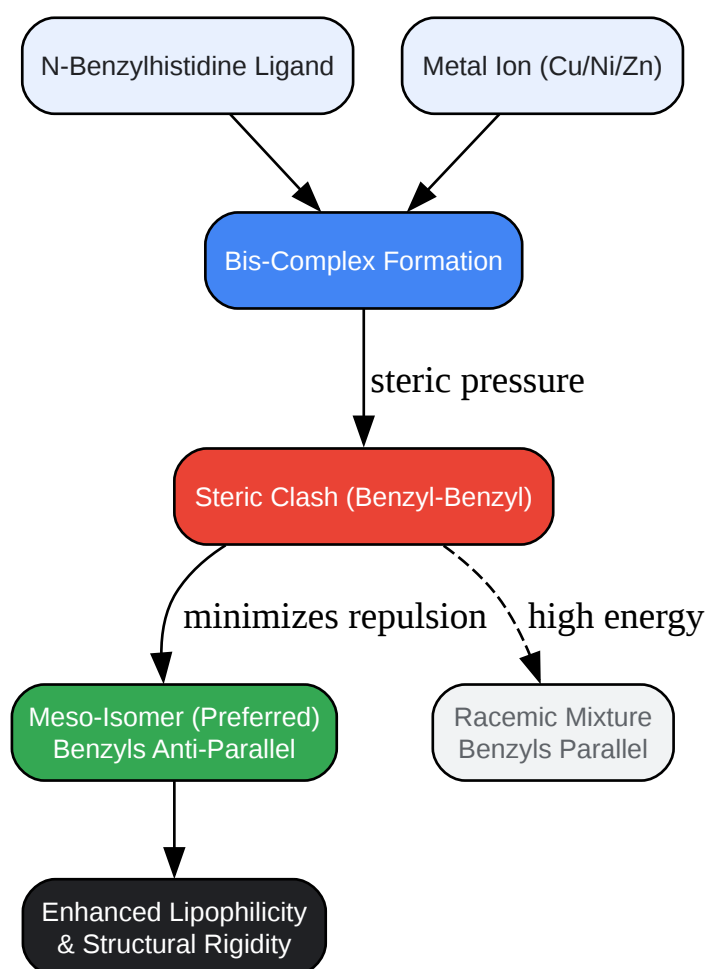


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Figure 1: Step-by-step synthesis and crystallization workflow for N-benzylhistidine metal complexes.

Part 4: Structural Logic & Mechanism

The following diagram illustrates the stereochemical logic that governs the stability of these complexes. The "Stereoselective Lock" mechanism is unique to the N-benzyl derivatives.



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Figure 2: Stereoselective coordination logic. The bulky benzyl group forces the complex into a specific 'meso' configuration to minimize steric repulsion.

References

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